Quantification of Methyl 3-hydroxytetradecanoate in environmental samples.

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Compound of Interest

Compound Name:	*Methyl 3-hydroxytetradecanoate*
CAS No.:	*104871-97-8*
Cat. No.:	*B027040*

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Application Note & Protocol

Topic: High-Sensitivity Quantification of **Methyl 3-hydroxytetradecanoate** in Environmental Samples by GC-MS

Abstract

Methyl 3-hydroxytetradecanoate (M3HT) and its parent acid, 3-hydroxytetradecanoic acid (3-HTA), are signature lipid components of lipopolysaccharide (LPS), or endotoxin, found in the outer membrane of Gram-negative bacteria.[1] The presence and concentration of these molecules in environmental matrices such as soil, sediment, and water can serve as a critical biochemical marker for bacterial contamination and associated endotoxin levels.[2] However, their quantification is challenging due to complex sample matrices and the physicochemical properties of the analyte. This guide provides a comprehensive, field-proven methodology for the robust quantification of M3HT in environmental samples using Gas Chromatography-Mass Spectrometry (GC-MS). We detail a complete workflow, from sample extraction and cleanup

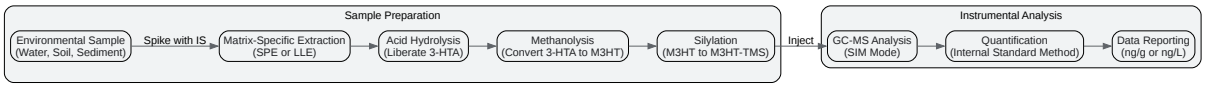
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using solid-phase extraction (SPE) to chemical derivatization and instrumental analysis, emphasizing the rationale behind each step to ensure accuracy, precision, and reliability.

Principle of the Method

The quantification of M3HT from environmental samples is a multi-step process designed to isolate the analyte from complex interferents and prepare it for sensitive detection. The core challenge lies in the fact that the target analyte exists as the free methyl ester (M3HT) and, more commonly, as the 3-hydroxytetradecanoic acid (3-HTA) moiety within the complex lipid A structure of LPS. Therefore, the protocol involves a hydrolysis step to liberate all 3-HTA from its bound forms, followed by methylation to convert the total 3-HTA pool into its methyl ester, M3HT.

Because the hydroxyl group imparts polarity and reduces volatility, direct GC analysis can lead to poor peak shape and low sensitivity.[3][4] To mitigate this, a crucial silylation step is employed to convert the hydroxyl group into a trimethylsilyl (TMS) ether. This derivatization significantly increases the analyte's volatility and thermal stability, making it ideal for GC-MS analysis.[3][5] Quantification is achieved using an internal standard method, preferably with a stable isotope-labeled analog, to correct for analyte loss during sample preparation and for matrix-induced instrumental variations.



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Caption: Overall workflow for M3HT quantification.

Materials and Reagents

Apparatus

- Gas Chromatograph with Mass Spectrometric Detector (GC-MS)

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- Solid-Phase Extraction (SPE) Manifold
- Nitrogen Evaporation System
- Heating Block or Water Bath
- Vortex Mixer and Centrifuge
- Analytical Balance
- Glassware: Screw-cap vials (PTFE-lined caps), conical centrifuge tubes, pipettes.

Reagents & Standards

- Solvents: Hexane, Ethyl Acetate, Methanol, Chloroform (all HPLC or GC-grade)
- Reagents:
  - Hydrochloric Acid (HCl), concentrated
  - Sodium Hydroxide (NaOH)
  - Anhydrous Sodium Sulfate
  - Derivatization Agent: N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane (BSTFA + 1% TMCS) or N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).[5][6]
- Standards:
  - **Methyl 3-hydroxytetradecanoate** (M3HT) standard.[7][8]
  - Internal Standard (IS): Stable isotope-labeled **Methyl 3-hydroxytetradecanoate** (e.g., M3HT-d_3) is highly recommended for optimal accuracy.[9] If unavailable, use a structurally similar homolog like Methyl 3-hydroxypentadecanoate.

Detailed Experimental Protocols

Protocol 1: Sample Preparation and Extraction

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The choice of extraction method is dictated by the sample matrix. The goal is to efficiently extract lipids, including the target analyte, while minimizing co-extraction of interferents.

A. For Water Samples (using Solid-Phase Extraction)

- Rationale: Reversed-phase SPE (e.g., C18) is effective for retaining non-polar to moderately polar analytes like M3HT from aqueous matrices while allowing salts and highly polar impurities to pass through.[10]
- Procedure:
  - Filter the water sample (100-500 mL) through a 0.45 µm glass fiber filter.
  - Spike the filtered sample with the internal standard.
  - Condition the SPE Cartridge (e.g., C18, 500 mg): Sequentially pass 5 mL of ethyl acetate, 5 mL of methanol, and 5 mL of deionized water through the cartridge. Do not allow the cartridge to go dry.
  - Load Sample: Pass the water sample through the conditioned cartridge at a flow rate of 5-10 mL/min.
  - Wash Cartridge: Wash with 5 mL of deionized water to remove residual salts.
  - Dry Cartridge: Dry the cartridge under a stream of nitrogen or by vacuum for 20-30 minutes.
  - Elute Analyte: Elute the retained analytes with 2 x 4 mL of ethyl acetate into a clean collection tube.
  - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. The residue is now ready for hydrolysis and derivatization.

B. For Soil and Sediment Samples

- Rationale: A robust solvent extraction is required to desorb the analytes from the solid matrix. A common approach is a modified Bligh-Dyer or similar lipid extraction method.[11][12]

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- Procedure:
  - Lyophilize (freeze-dry) the sample to remove water.
  - Weigh 1-5 g of the dried, homogenized sample into a glass centrifuge tube.
  - Spike the sample with the internal standard.
  - Add 10 mL of a chloroform:methanol (1:2, v/v) solution. Vortex vigorously for 2 minutes.
  - Sonicate for 15 minutes in a water bath.
  - Centrifuge at 2000 rpm for 10 minutes. Transfer the supernatant to a clean tube.
  - Repeat the extraction (steps 4-6) on the pellet twice more.
  - Pool the supernatants and evaporate to dryness under a gentle stream of nitrogen at 40°C. The residue is now ready for hydrolysis and derivatization.

Protocol 2: Hydrolysis and Methylation

- Rationale: This two-step process ensures that both free 3-HTA and 3-HTA bound within LPS are converted to the analyzable form, M3HT. Acid-catalyzed methanolysis is an effective method.[13]
- Procedure:
  - To the dried extract residue from Protocol 3.1, add 2 mL of 1.25 M HCl in anhydrous methanol.
  - Cap the vial tightly and heat at 85°C for 16 hours (overnight). This step performs both hydrolysis and methylation.
  - Cool the vial to room temperature.
  - Add 1 mL of hexane and 1 mL of deionized water. Vortex for 1 minute.
  - Centrifuge for 5 minutes to separate the layers.

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- Carefully transfer the upper hexane layer containing the M3HT to a new vial.
- Repeat the hexane extraction (steps 4-6) and pool the hexane layers.
- Pass the combined hexane extract through a small column of anhydrous sodium sulfate to remove residual water.
- Evaporate the extract to dryness under nitrogen.

Protocol 3: Silylation Derivatization

- Rationale: Silylation of the C3-hydroxyl group is essential for GC-MS analysis. It blocks the polar hydrogen, increasing volatility and preventing unwanted interactions with the GC column, which results in sharper, more symmetrical peaks.[3][6]
- Procedure:
  - To the dried M3HT residue from Protocol 3.2, add 50 µL of ethyl acetate to redissolve.
  - Add 50 µL of BSTFA + 1% TMCS (or MSTFA).
  - Cap the vial tightly and heat at 70°C for 30 minutes.
  - Cool to room temperature. The sample is now ready for GC-MS injection.



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Caption: Silylation of M3HT for GC-MS analysis.

Protocol 4: GC-MS Instrumental Analysis

- Rationale: A non-polar capillary column provides excellent separation of FAMEs. Selected Ion Monitoring (SIM) mode is used for quantification to achieve maximum sensitivity and selectivity by monitoring characteristic ions of the analyte and internal standard.

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- Instrument Conditions (Example):

Parameter	Setting	Rationale
GC System	Agilent 7890 or equivalent	Standard, reliable platform.
Column	HP-5MS (30m x 0.25mm, 0.25µm)	Non-polar phase suitable for FAME analysis.[6]
Injection	1 µL, Splitless	Maximizes transfer of analyte to the column for trace analysis.
Inlet Temp	280°C	Ensures rapid volatilization of the derivatized analyte.
Oven Program	80°C (hold 2 min), then 10°C/min to 300°C (hold 5 min)	Provides good separation of fatty acid methyl esters.
Carrier Gas	Helium, 1.2 mL/min constant flow	Inert carrier gas, provides good efficiency.
MS System	Agilent 5977 or equivalent	Standard quadrupole mass spectrometer.
Source Temp	230°C	Standard temperature for electron ionization.
Quad Temp	150°C	Standard temperature for quadrupole.
Ionization	Electron Ionization (EI), 70 eV	Standard ionization technique producing reproducible fragments.
Acquisition	Selected Ion Monitoring (SIM)	Enhances sensitivity and selectivity for quantification.

Quantification and Quality Control

Mass Spectrometry Data

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The mass spectrum of derivatized M3HT is characterized by specific fragment ions. The base peak for underivatized 3-hydroxy fatty acid methyl esters is often m/z 103.[1] After silylation, the key fragment results from the alpha-cleavage between C3 and C4, which is highly stable.

Table of Characteristic Ions for SIM Analysis:

Compound	Quantifier Ion (m/z)	Qualifier Ion(s) (m/z)
M3HT-TMS Derivative	175	133, 231
M3HT-d_3-TMS (IS)	178	133, 234

Note: These are predicted dominant ions for the TMS derivative. Actual ions should be confirmed by injecting a pure standard and analyzing the full scan spectrum.

Calibration and QC

- Calibration Curve: Prepare a series of calibration standards containing known concentrations of M3HT and a constant concentration of the internal standard. Process these standards through the derivatization protocol (3.3). Construct a calibration curve by plotting the response ratio (Analyte Peak Area / IS Peak Area) against the concentration. A linear range of 1-500 ng/mL is typical.
- Method Blank: A reagent blank should be processed with every batch to check for contamination.
- Matrix Spike: A sample fortified with a known amount of M3HT should be analyzed with each batch to assess matrix effects and recovery. Recoveries should typically be within 70-130%.
- Duplicates: Analyze one sample in duplicate for every 10 samples to assess method precision. The relative percent difference (RPD) should be <20%.

Table of Typical Method Performance:

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Parameter	Result
Limit of Detection (LOD)	0.5 ng/g (soil), 1 ng/L (water)
Limit of Quantification (LOQ)	1.5 ng/g (soil), 3 ng/L (water)
Linearity (r^2)	>0.995
Precision (%RSD)	<15%
Accuracy (Recovery)	85-115%

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